

Dichloromethylphenylsilane: A Comprehensive Technical Safety Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Dichloromethylphenylsilane*

Cat. No.: *B109416*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Chemical Identity and Core Properties

Dichloromethylphenylsilane, with the linear formula $C_6H_5Si(CH_3)Cl_2$, is a versatile organosilicon compound widely utilized as a chemical intermediate in the synthesis of silicone fluids, resins, and elastomers.^{[1][2]} Its utility in research and development, particularly in creating novel polymers and materials, necessitates a thorough understanding of its chemical behavior and associated hazards.

A clear, colorless liquid, it possesses a pungent odor and physical properties that demand careful consideration in a laboratory setting.^[3] Unlike many common organic solvents, it reacts vigorously and exothermically with water and other protic solvents, a characteristic that underpins many of its primary hazards.^{[2][4]}

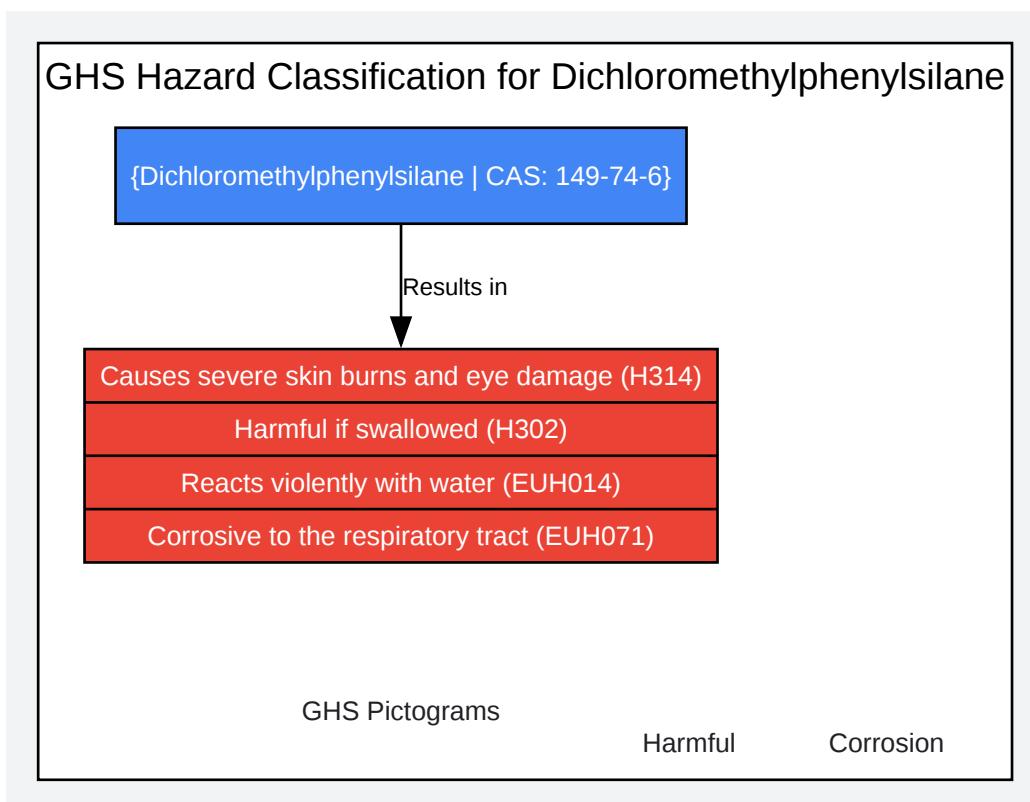
Table 1: Physicochemical Properties of **Dichloromethylphenylsilane**

Property	Value	Source
Molecular Formula	C ₇ H ₈ Cl ₂ Si	[4][5]
Molecular Weight	191.13 g/mol	[1][5]
Appearance	Colorless liquid	[1][2]
Boiling Point	205 °C (lit.)	[2][6]
Melting Point	-53 °C	[4]
Flash Point	82 °C (180 °F)	[2]
Density	1.176 g/mL at 25 °C (lit.)	[2][6]
Water Solubility	Reacts violently	[4][6]
Vapor Pressure	0.6 ± 0.4 mmHg at 25°C	[4]
Refractive Index	n _{20/D} 1.519 (lit.)	[2]

Hazard Identification and GHS Classification

The primary danger associated with **dichloromethylphenylsilane** stems from its reactivity with moisture. Contact with water, including atmospheric humidity, leads to a rapid hydrolysis reaction that generates significant heat and releases toxic, corrosive hydrogen chloride (HCl) gas.[2] This reaction is the root cause of its severe corrosive effects on biological tissues and metals.

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals categorizes this substance with multiple significant hazards. Understanding these classifications is the first step in implementing effective control measures.



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Caption: GHS Hazard Profile of **Dichloromethylphenylsilane**.

Key Health Effects:

- Acute Exposure: Direct contact causes severe chemical burns to the skin and eyes, potentially leading to permanent eye damage or blindness.^{[7][8]} Inhalation of vapors or the HCl gas produced upon hydrolysis results in severe irritation and corrosion of the respiratory tract, causing symptoms like coughing, shortness of breath, and pulmonary edema.^{[7][9]} Ingestion is highly dangerous, causing immediate and severe burns to the mouth, throat, and stomach, with a high risk of circulatory collapse.^{[7][8]}
- Chronic Exposure: While specific data on long-term exposure is limited, repeated contact with corrosive materials is known to cause chronic bronchitis, dermatitis, and other persistent health issues.

Protocols for Safe Handling and Storage

Given its reactivity and corrosivity, a stringent set of protocols must be followed when handling and storing **dichloromethylphenylsilane**. The core principle is the absolute exclusion of moisture.

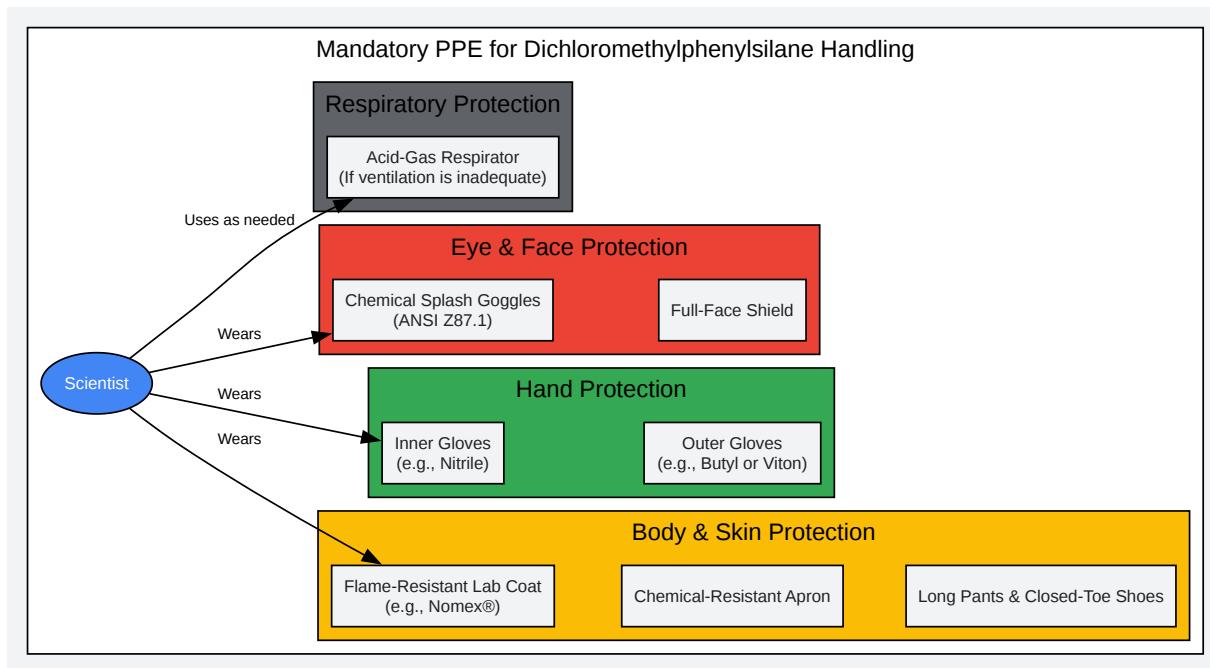
Engineering Controls and Ventilation

The causality behind requiring robust engineering controls is to contain the substance and its hazardous byproducts.

- Fume Hood: All manipulations must be conducted within a certified chemical fume hood to capture any released vapors or HCl gas.
- Inert Atmosphere: For sensitive reactions or long-term storage of opened containers, working within a glovebox or using Schlenk line techniques with an inert atmosphere (e.g., nitrogen or argon) is best practice. This prevents degradation of the material and the hazardous pressure buildup from HCl generation.
- Safety Equipment: An emergency eyewash station and safety shower must be immediately accessible in the work area.^[9]

Personal Protective Equipment (PPE)

The selection of PPE is not merely a checklist; it is a self-validating system of layered protection. Each component is chosen to address a specific hazard pathway.



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Caption: Hierarchy of Personal Protective Equipment (PPE).

Experimental Protocol: Donning PPE

- Clothing: Ensure long pants and fully enclosed, chemical-resistant shoes are worn.
- Inner Gloves: Don a pair of nitrile gloves as a base layer.
- Lab Coat: Wear a flame-resistant lab coat, fully buttoned.
- Outer Gloves: Wear a pair of heavy-duty, chemical-resistant gloves (e.g., butyl rubber) over the inner gloves. Cuffs should be worn over the sleeves of the lab coat to prevent drips from entering.

- Eye Protection: Wear chemical splash goggles that provide a full seal around the eyes.
- Face Protection: Wear a full-face shield over the goggles to protect against splashes.

Storage Requirements

- Container: Store in the original, tightly sealed container.[\[2\]](#) Containers may develop pressure due to slow reaction with trace moisture and should be opened carefully in a fume hood.[\[10\]](#)
- Location: Store in a cool, dry, well-ventilated area designated for corrosive materials.[\[2\]](#)[\[8\]](#) The storage location must be separate from incompatible materials such as water, alcohols, bases, and strong oxidizing agents.[\[8\]](#)
- Moisture Control: The use of a desiccator cabinet for storing opened containers is a highly recommended practice to prolong the chemical's integrity and prevent hazardous pressure buildup.

Emergency Procedures and First Aid

Rapid and informed action is critical in any emergency involving **dichloromethylphenylsilane**. The primary immediate hazard is the corrosive action of the chemical and its hydrolysis product, HCl.

Table 2: Emergency Response Protocols

Exposure Route	First Aid Protocol	Key Considerations
Inhalation	<ol style="list-style-type: none">1. Immediately move the victim to fresh air.[7][10]2. If breathing is difficult, administer 100% humidified oxygen.[7]3. If breathing has stopped, perform artificial respiration (avoiding mouth-to-mouth).[11]4. Seek immediate medical attention.[10]	Rescuers must wear appropriate respiratory protection to avoid self-exposure.[7] The primary threat is respiratory tract corrosion.
Skin Contact	<ol style="list-style-type: none">1. Immediately flush the affected area with copious amounts of water for at least 15-30 minutes while removing all contaminated clothing.[9]2. Wash the area with soap and water.[7]3. Seek immediate medical attention. <p>[9][10]</p>	Speed is critical to minimize tissue damage. Do not hesitate to use the emergency shower.
Eye Contact	<ol style="list-style-type: none">1. Immediately flush eyes with lukewarm, gently flowing water for at least 15-30 minutes, holding the eyelids open.[7][9]2. Remove contact lenses if present and easy to do so.3. Seek immediate medical attention, preferably from an ophthalmologist.	Do not use neutralizing agents. Continuous, gentle flushing is the most effective first aid.
Ingestion	<ol style="list-style-type: none">1. DO NOT induce vomiting.[7]2. Rinse the mouth thoroughly with water; do not swallow.[7][10]3. If the victim is conscious and alert, give 1-2 glasses of water or milk to drink to dilute the substance.	Vomiting will re-expose the esophagus and mouth to the corrosive material. The risk of esophageal perforation is high. [8]

[7] 4. Seek immediate medical attention.[7][10]

Spill and Fire Response

Spill Management

Experimental Protocol: Small Spill Cleanup (<100 mL)

- Evacuate: Alert personnel and evacuate the immediate area.
- Ventilate: Ensure the fume hood is operating at maximum capacity.
- PPE: Don the full PPE ensemble as described in Section 3.2.
- Contain & Absorb: Cover the spill with a dry, inert absorbent material such as vermiculite, dry sand, or earth.[1][9][10] **DO NOT USE WATER OR COMBUSTIBLE ABSORBENTS.**
- Collect: Carefully scoop the absorbed material into a clearly labeled, sealable container for hazardous waste. Use spark-proof tools.[10]
- Decontaminate: Wipe the spill area with a non-protic solvent (e.g., hexane), followed by a cloth dampened with a mild basic solution (e.g., sodium bicarbonate solution) to neutralize any residue, and finally with water, if appropriate for the surface.
- Dispose: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.[10]

Firefighting Measures

Dichloromethylphenylsilane is a combustible liquid.[8] Fires involving this material present a complex challenge due to its water reactivity.

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[1][7] [8] **DO NOT USE WATER JETS**, as this will exacerbate the situation by reacting with the unburnt chemical to produce flammable hydrogen gas and corrosive HCl.[2]

- **Firefighter Protection:** Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA) to protect against heat, corrosive vapors, and toxic decomposition products like phosgene and hydrogen chloride.[1]
- **Container Hazard:** Containers may explode when heated.[1][2] Use a water spray or fog from a distance to cool fire-exposed containers, being careful not to allow water to contact the chemical itself.[1][9]

Stability, Reactivity, and Disposal

- **Reactivity:** The most significant reactivity hazard is the violent reaction with water, moisture, strong acids, strong bases, alcohols, and strong oxidizing agents.[2][8]
- **Hazardous Decomposition Products:** When heated to decomposition, it emits toxic and corrosive fumes of hydrogen chloride, phosgene, and carbon oxides.[1][2][3]
- **Disposal:** This material and its container must be disposed of as hazardous waste.[10] Consult with your institution's environmental health and safety (EHS) department and local regulations for proper disposal procedures.[1][8] Waste should never be discharged into sewers or waterways.

Conclusion

Dichloromethylphenylsilane is a valuable reagent whose utility is matched by its significant hazards. A relationship of respect, founded on a deep understanding of its chemical nature, is paramount. By implementing robust engineering controls, adhering to stringent PPE protocols, and being prepared for emergency situations, researchers can safely harness the synthetic potential of this compound. This guide serves as a foundational document to build upon, always to be supplemented by institutional protocols and a continuous commitment to a culture of safety.

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